

# The Obsolete Organophosphate: A Technical History of Benoxafos

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An In-depth Guide for Researchers and Drug Development Professionals

#### Introduction

**Benoxafos**, an organophosphate insecticide and acaricide, holds a place in the historical archives of pesticide development. Though now obsolete, a technical examination of its discovery, mode of action, and toxicological profile offers valuable insights into the evolution of pesticide science. This guide provides a comprehensive overview of **Benoxafos**, summarizing its known properties and the experimental methodologies of the era in which it was active.

**Benoxafos**, also known by its developmental code HOE 2910, was developed as a weak acetylcholinesterase (AChE) inhibitor.[1] Its primary use was in the control of pests such as aphids, whiteflies, and mites on crops like cotton, vegetables, and fruit.[1] As an organophosphate, its mechanism of toxicity is rooted in the disruption of the nervous system of target organisms.

# **Chemical and Physical Properties**

A foundational understanding of a pesticide begins with its chemical identity and physical characteristics. While extensive experimental data for **Benoxafos** is not readily available in modern databases, its fundamental properties have been documented.



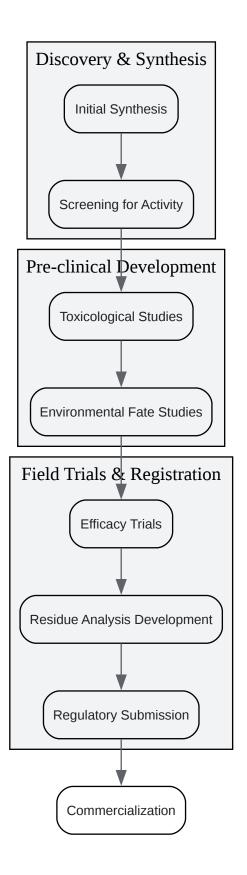
Property	Value	Source
IUPAC Name	S-[(5,7-dichloro-1,3- benzoxazol-2-yl)methyl] O,O- diethyl phosphorodithioate	[2]
CAS Name	S-[(5,7-dichloro-2- benzoxazolyl)methyl] O,O- diethyl phosphorodithioate	[2]
CAS Registry Number	16759-59-4	[2]
Chemical Formula	C12H14Cl2NO3PS2	
Molecular Weight	386.24 g/mol	_
Synonyms	Benoxafosum, HOE 2910	_
Activity	Acaricide, Insecticide (arylalkyl organothiophosphate)	_

# **Discovery and Development**

The development of organophosphate insecticides dates back to the 1930s, with the pioneering work of Gerhard Schrader. These compounds emerged as highly effective alternatives to the arsenical and botanical insecticides of the time. While the specific timeline and key milestones for the discovery and development of **Benoxafos** by Hoechst AG are not well-documented in publicly accessible records, it falls within the broader history of extensive research and synthesis of novel organophosphorus compounds for agricultural use in the mid-20th century.

The logical progression of its development would have followed a standard pathway for pesticides of that era.





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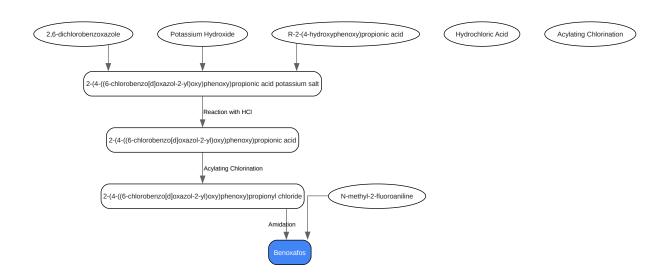
A generalized workflow for pesticide development.



# **Synthesis**

While the specific, patented synthesis route for **Benoxafos** is not readily available, a plausible synthetic pathway can be inferred from the general synthesis of related organophosphorus compounds and benzoxazole derivatives. A likely approach would involve the reaction of a benzoxazole intermediate with a phosphorodithioate salt.

A potential synthetic scheme is outlined below:



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A plausible synthetic pathway for **Benoxafos**.

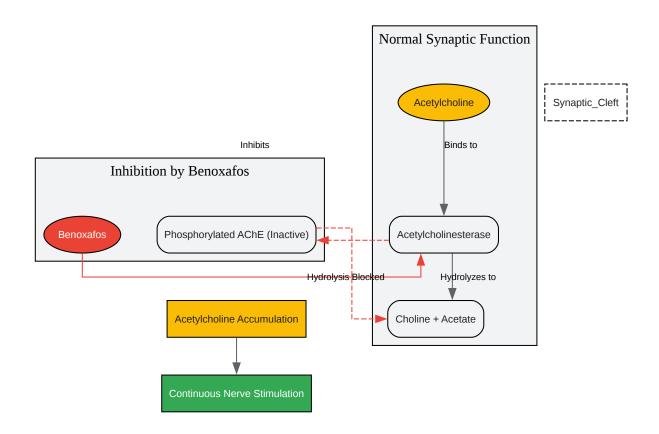
## **Mode of Action**

As an organophosphate, the primary mode of action of **Benoxafos** is the inhibition of the enzyme acetylcholinesterase (AChE). AChE is critical for the termination of nerve impulses in



cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine.

The inhibition of AChE by organophosphates involves the phosphorylation of a serine residue in the active site of the enzyme. This results in an accumulation of acetylcholine in the synaptic cleft, leading to continuous nerve stimulation, paralysis, and ultimately death of the insect.



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The signaling pathway of acetylcholinesterase inhibition by **Benoxafos**.

# **Toxicological Profile**

Detailed quantitative toxicological data for **Benoxafos** is scarce in publicly available literature, a common issue for obsolete pesticides. However, based on its classification as an organophosphate, a general toxicological profile can be inferred.



Acute Toxicity:

Oral LD50 (Rat): Data not available.

Dermal LD50 (Rabbit): Data not available.

Inhalation LC50 (Rat): Data not available.

While specific values are unavailable, organophosphates as a class exhibit a wide range of acute toxicities.

Experimental Protocol for Acute Oral LD50 (Rat) (General Guideline):

A generalized protocol for determining the acute oral LD50 in rats, based on standard methodologies of the time, would involve the following steps:

 Animal Selection: Healthy, young adult rats of a specific strain (e.g., Wistar or Sprague-Dawley) are selected and acclimatized to laboratory conditions.

Dose Preparation: Benoxafos is dissolved or suspended in a suitable vehicle (e.g., corn oil).
A range of dose levels is prepared.

 Administration: A single dose of the prepared **Benoxafos** solution is administered by oral gavage to groups of rats. A control group receives only the vehicle.

 Observation: The animals are observed for signs of toxicity and mortality over a period of 14 days.

• Data Analysis: The LD50 value, the dose estimated to be lethal to 50% of the test animals, is calculated using appropriate statistical methods (e.g., probit analysis).

## **Environmental Fate**

The environmental fate of a pesticide is a critical factor in its overall risk assessment. Key parameters include its persistence in soil and its potential for degradation through various environmental processes.

Soil Half-Life: Data not available.



Degradation: As an organophosphate, **Benoxafos** would be expected to degrade in the environment through hydrolysis and microbial action. The ester linkages in the molecule are susceptible to cleavage, leading to less toxic breakdown products.

Experimental Protocol for Soil Half-Life Determination (General Guideline):

A typical laboratory-based soil half-life study would follow these general steps:

- Soil Collection and Characterization: A representative agricultural soil is collected and characterized for properties such as pH, organic matter content, and microbial activity.
- Application: A known concentration of **Benoxafos** is applied to soil samples.
- Incubation: The treated soil samples are incubated under controlled conditions of temperature and moisture.
- Sampling and Analysis: At regular intervals, soil subsamples are taken and analyzed for the concentration of **Benoxafos** using a suitable analytical method (e.g., gas chromatography).
- Data Analysis: The disappearance of **Benoxafos** over time is plotted, and the half-life (the time taken for the concentration to reduce by 50%) is calculated, typically assuming firstorder kinetics.

# **Residue Analysis**

The ability to detect and quantify pesticide residues in food and environmental samples is essential for regulatory purposes. For organophosphates like **Benoxafos**, gas chromatography (GC) with a phosphorus-specific detector, such as a flame photometric detector (FPD) or a nitrogen-phosphorus detector (NPD), would have been the standard analytical technique.

Experimental Protocol for Residue Analysis in Crops (General Guideline):

- Extraction: A representative sample of the crop is homogenized and extracted with an organic solvent (e.g., acetone or acetonitrile).
- Cleanup: The extract is subjected to a cleanup procedure to remove interfering coextractives. This might involve liquid-liquid partitioning and/or column chromatography (e.g., using Florisil or silica gel).



- Analysis: The cleaned-up extract is concentrated and injected into a gas chromatograph for separation and detection.
- Quantification: The concentration of **Benoxafos** is determined by comparing the peak area in the sample chromatogram to that of a known standard.

#### Conclusion

**Benoxafos** represents a chapter in the history of organophosphate insecticides. While its use has been discontinued, the principles of its discovery, mode of action, and the methodologies used for its evaluation remain relevant to the fields of pesticide science and drug development. The lack of comprehensive, publicly available data for many obsolete pesticides like **Benoxafos** highlights the challenges in reconstructing a complete technical history and underscores the importance of robust data archiving in the chemical and agricultural sciences.

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#### References

- 1. Benoxafos (Ref: HOE 2910) [sitem.herts.ac.uk]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
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